

Proper Disposal of 6-Methoxyflavanone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 6-Methoxyflavanone

Cat. No.: B191839

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Ensuring the safe and environmentally responsible disposal of laboratory chemicals is paramount for the protection of personnel and the ecosystem. This guide provides essential, step-by-step procedures for the proper disposal of **6-Methoxyflavanone**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols, in conjunction with institutional and local regulations, is critical for maintaining a safe laboratory environment.

Immediate Safety and Handling

Before commencing any disposal procedures, it is crucial to handle **6-Methoxyflavanone** with the appropriate personal protective equipment (PPE) to mitigate risks of exposure.

- **Eye Protection:** Wear safety glasses or goggles.
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile gloves.
- **Body Protection:** A laboratory coat is mandatory to prevent skin contact.
- **Respiratory Protection:** Work in a well-ventilated area. If there is a risk of dust formation, a dust mask or respirator should be used.

Chemical and Hazard Profile

Accurate identification and understanding of the hazards associated with **6-Methoxyflavanone** are the first steps in its safe disposal. The following table summarizes key data for this

compound.

Property	Data	Reference
IUPAC Name	6-Methoxy-2-phenyl-4H-chromen-4-one	
CAS Number	26964-24-9	[1]
Molecular Formula	C ₁₆ H ₁₂ O ₃	[1]
GHS Hazard Statements	H312: Harmful in contact with skin.H411: Toxic to aquatic life with long lasting effects.	[2]
GHS Hazard Class	Acute toxicity, Dermal (Category 4)Short-term (acute) aquatic hazard (Category 2)Long-term (chronic) aquatic hazard (Category 2)	[2]

Step-by-Step Disposal Protocol

The recommended method for the disposal of **6-Methoxyflavanone** is through a licensed professional waste disposal service.[3] This ensures compliance with all relevant regulations.

- Segregation: Keep **6-Methoxyflavanone** waste separate from other chemical waste streams to prevent inadvertent reactions.[3][4] Incompatible substances, such as acids and bases, should be stored separately.[4]
- Containerization:
 - Place solid **6-Methoxyflavanone** waste into a suitable, clearly labeled, and sealed container.[3] The container must be in good condition and compatible with the chemical.[4]
 - Liquid waste containing **6-Methoxyflavanone** should be stored in a securely capped container, leaving at least one inch of headroom to allow for expansion.[4]

- Labeling: Clearly label the waste container as "Hazardous Waste: **6-Methoxyflavanone**".^[3] The label should also include the date when the waste was first added to the container.^[5]
- Storage:
 - Store the sealed and labeled container in a designated "Satellite Accumulation Area" (SAA) within the laboratory.^{[4][6]} This area must be at or near the point of waste generation.^[6]
 - The SAA should be inspected weekly for any signs of leakage.^[4]
- Disposal of Contaminated Materials: Any items that have come into contact with **6-Methoxyflavanone**, including gloves, bench paper, pipette tips, and weighing boats, are considered contaminated and must be disposed of as hazardous waste in the same manner as the chemical itself.^{[3][5]} Chemically contaminated sharps should be placed in a labeled, puncture-resistant container.^{[7][8]}
- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for the collection of the waste.^{[5][6]} Do not dispose of **6-Methoxyflavanone** down the sink or by evaporation.^[5]
- Empty Containers: A container that has held **6-Methoxyflavanone** should be managed as hazardous waste unless it is triple-rinsed with a suitable solvent.^[5] The rinsate from this process must be collected and disposed of as hazardous waste.^[5] After triple-rinsing, deface the chemical label before disposing of the container as regular trash.^[5]

Spill Management

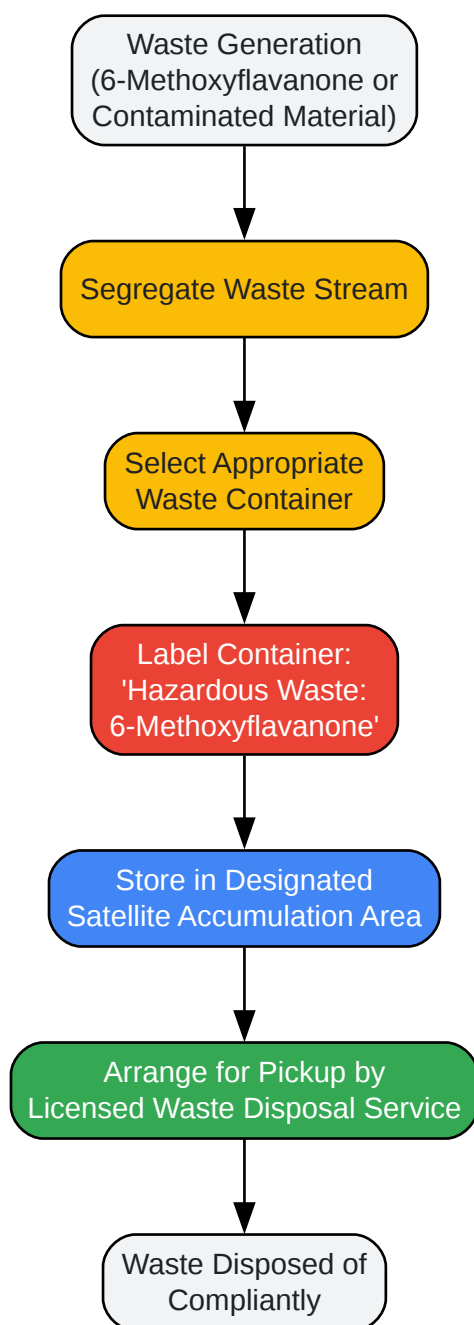
In the event of a **6-Methoxyflavanone** spill, the following steps should be taken to minimize exposure and environmental contamination:

- Evacuate and Ventilate: Ensure the area is well-ventilated. For large spills, evacuate the immediate area.^[3]
- Wear PPE: Before addressing the spill, put on the necessary personal protective equipment.^[3]

- Containment and Cleanup: Cover the spill with an absorbent material. Collect the spilled substance and absorbent material and place it into a sealed, labeled container for disposal as hazardous waste.^{[9][10]}
- Decontamination: Clean the affected area thoroughly. All cleaning materials must also be disposed of as hazardous waste.^[3]

Disposal Workflow Visualization

The following diagram outlines the decision-making and procedural flow for the proper disposal of **6-Methoxyflavanone**.



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Caption: Logical workflow for the proper disposal of **6-Methoxyflavanone**.

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